

Technical Support Center: Navigating Cell Line Specific Toxicity of Enniatin C

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Compound of Interest

Compound Name:	Enniatin C
CAS No.:	19893-23-3
Cat. No.:	B1671337

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Prepared by the Senior Application Scientist Team

This guide provides in-depth technical support for researchers investigating the cytotoxic effects of **Enniatin C**. We address common experimental challenges, provide troubleshooting strategies, and offer detailed protocols to ensure the accuracy and reproducibility of your findings.

A Note on Enniatin Analogues

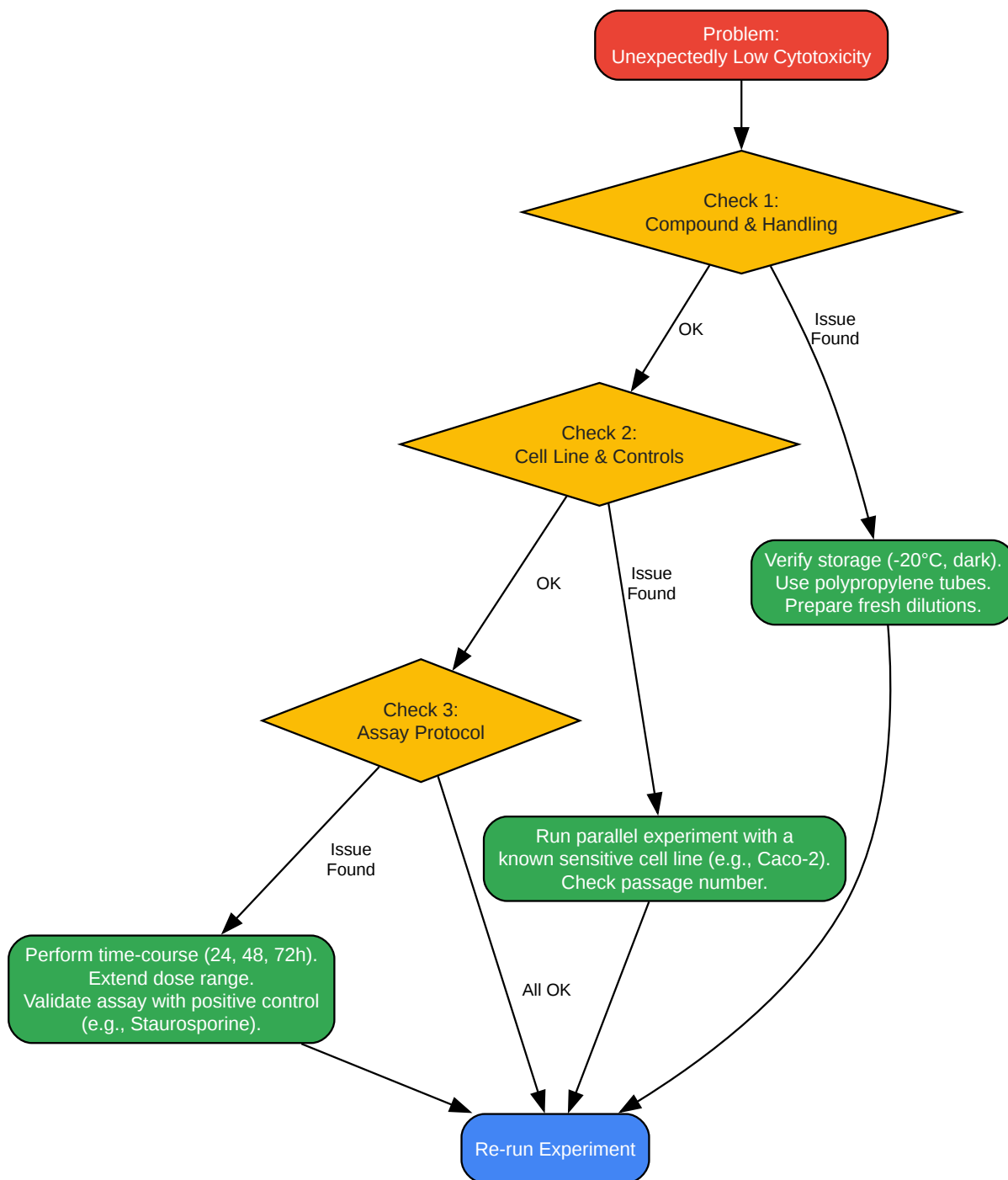
Enniatin C is a member of the enniatin family of cyclic hexadepsipeptide mycotoxins produced by *Fusarium* species.^[1] While research specifically isolating the effects of **Enniatin C** is limited, a significant body of literature exists for its close analogues, such as Enniatin A, A1, B, and B1. These compounds share a core mechanism of action, and the principles and troubleshooting steps outlined in this guide are based on the well-documented behavior of the enniatin family as a whole.

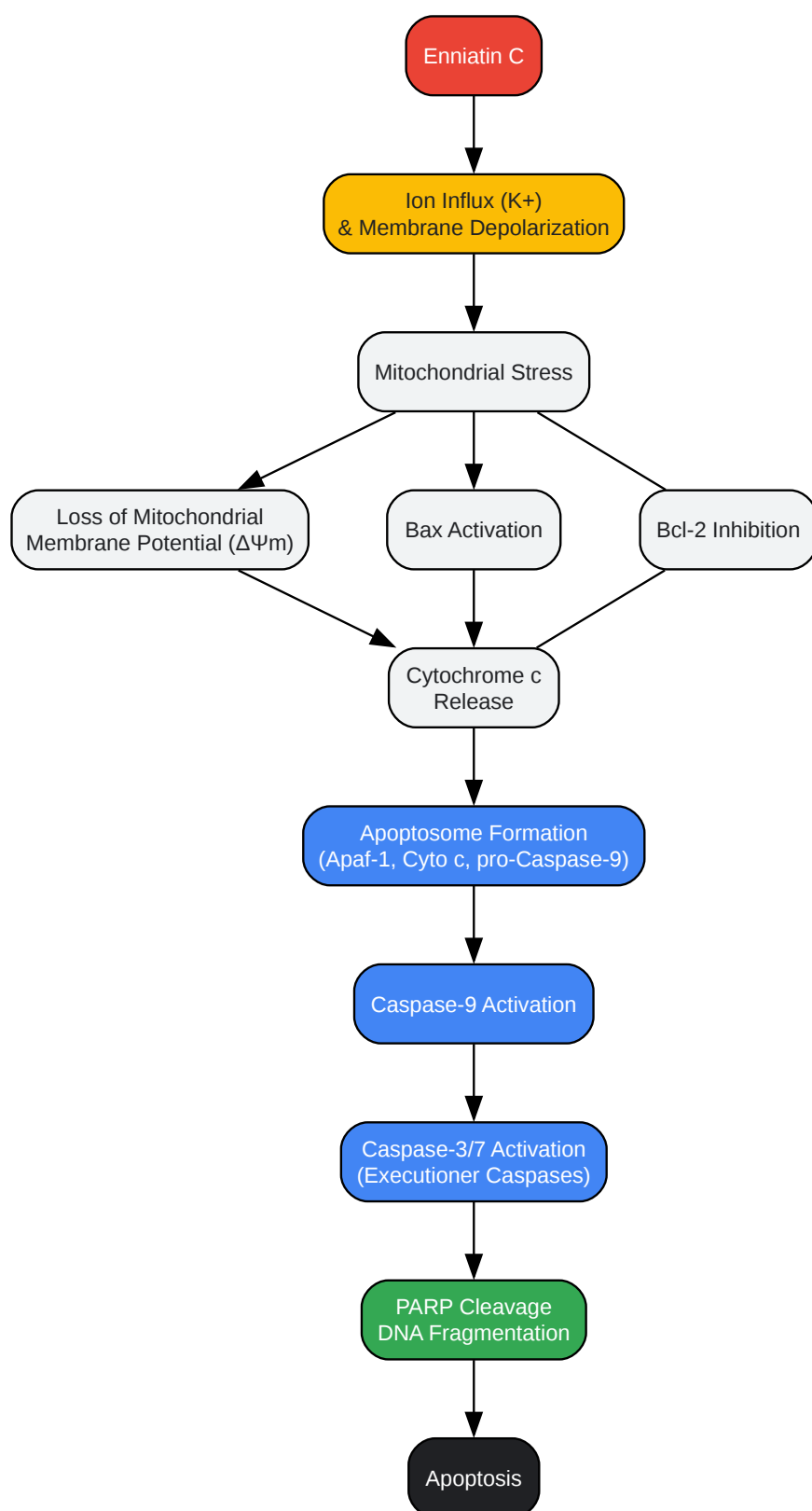
Section 1: Frequently Asked Questions (FAQs)

This section addresses fundamental questions regarding the mechanism and behavior of enniatins.

Q1: What is the primary mechanism of action for **Enniatin C** and other enniatins?

A1: The primary mechanism is their function as ionophores.^{[2][3]} Enniatins are lipophilic molecules that can insert themselves into cellular membranes.^[4] There, they form complexes with cations, primarily potassium (K⁺), and transport them across the membrane, down their electrochemical gradient.^{[1][5]} This influx of ions disrupts the cell's membrane potential and ionic homeostasis, which triggers a cascade of downstream events leading to cell death.^{[4][5]}





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Caption: Enniatin-induced intrinsic apoptosis pathway.

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